

Application Notes and Protocols: (Z-IETD)2-Rh 110 Caspase-8 Assay

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Z-IETD)2-Rh 110

Cat. No.: B15587640

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Caspase-8 is a critical initiator caspase in the extrinsic pathway of apoptosis, a form of programmed cell death essential for tissue homeostasis and elimination of damaged or infected cells. The activation of caspase-8 is a key event triggered by the engagement of death receptors, such as Fas and TNF- α receptors, on the cell surface. This leads to the formation of the Death-Inducing Signaling Complex (DISC), where pro-caspase-8 molecules are brought into close proximity, facilitating their auto-processing and activation.[1][2] Activated caspase-8 then initiates a downstream cascade by cleaving and activating effector caspases (e.g., caspase-3) or by cleaving the Bid protein to engage the intrinsic mitochondrial pathway, ultimately leading to the dismantling of the cell.[2][3]

The **(Z-IETD)2-Rh 110** Caspase-8 Assay provides a sensitive and specific method for detecting caspase-8 activity in cell lysates. The assay utilizes the fluorogenic substrate (Z-IETD)2-Rhodamine 110. In its native state, the substrate is non-fluorescent. However, in the presence of active caspase-8, the enzyme recognizes and cleaves the IETD tetrapeptide sequence, releasing the highly fluorescent Rhodamine 110 (Rh 110) molecule.[4][5] The resulting

fluorescence, which can be measured using a fluorescence microplate reader, is directly proportional to the amount of active caspase-8 in the sample.

Principle of the Assay

The core of this assay is the enzymatic reaction between active caspase-8 and a specifically designed fluorogenic substrate. The substrate, **(Z-IETD)2-Rh 110**, consists of two IETD peptides linked to a rhodamine 110 molecule, effectively quenching its fluorescence.[6] Active caspase-8 in the sample cleaves the peptide bonds, liberating the Rh 110 fluorophore. The fluorescence intensity is then quantified to determine caspase-8 activity.

Signaling Pathway

```
// Nodes Ligand [label="Death Ligand\n(e.g., FasL, TNF-α)", fillcolor="#FBBC05",
fontcolor="#202124"]; DeathReceptor [label="Death Receptor\n(e.g., Fas, TNFR1)",
fillcolor="#FBBC05", fontcolor="#202124"]; FADD [label="FADD", fillcolor="#4285F4",
fontcolor="#FFFFFF"]; ProCasp8 [label="Pro-Caspase-8", fillcolor="#EA4335",
fontcolor="#FFFFFF"]; DISC [label="DISC Formation", shape="ellipse", style=filled,
fillcolor="#F1F3F4", fontcolor="#202124"]; ActiveCasp8 [label="Active Caspase-8",
fillcolor="#EA4335", fontcolor="#FFFFFF"]; ProCasp3 [label="Pro-Caspase-3",
fillcolor="#34A853", fontcolor="#FFFFFF"]; ActiveCasp3 [label="Active Caspase-3",
fillcolor="#34A853", fontcolor="#FFFFFF"]; Bid [label="Bid", fillcolor="#4285F4",
fontcolor="#FFFFFF"]; tBid [label="tBid", fillcolor="#4285F4", fontcolor="#FFFFFF"];
Mitochondria [label="Mitochondria", shape="cylinder", fillcolor="#5F6368",
fontcolor="#FFFFFF"]; Apoptosis [label="Apoptosis", shape="egg", style=filled,
fillcolor="#202124", fontcolor="#FFFFFF"];

// Edges Ligand -> DeathReceptor [label="Binds"]; DeathReceptor -> FADD [label="Recruits"];
FADD -> ProCasp8 [label="Recruits"]; {FADD, ProCasp8} -> DISC; DISC -> ActiveCasp8
[label="Auto-activation"]; ActiveCasp8 -> ProCasp3 [label="Cleaves & Activates"]; ActiveCasp8
-> Bid [label="Cleaves"]; ProCasp3 -> ActiveCasp3; Bid -> tBid; tBid -> Mitochondria
[label="Translocates to"]; Mitochondria -> Apoptosis [label="Initiates Intrinsic Pathway"];
ActiveCasp3 -> Apoptosis [label="Executes"]; } .dot Caption: Caspase-8 signaling pathway.
```

Experimental Workflow

```
// Nodes Start [label="Start: Induce Apoptosis in Cells", shape="ellipse", style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"]; Harvest [label="Harvest & Count Cells"]; Lyse [label="Lyse Cells on Ice"]; Centrifuge [label="Centrifuge to Collect\nCytosolic Extract"]; PrepPlate [label="Prepare 96-Well Plate:\n- Lysate\n- Assay Buffer"]; AddSubstrate [label="Add (Z-IETD)2-Rh 110 Substrate", style=filled, fillcolor="#4285F4", fontcolor="#FFFFFF"]; Incubate [label="Incubate at 37°C"]; Measure [label="Measure Fluorescence\n(Ex/Em = 496/520 nm)", style=filled, fillcolor="#EA4335", fontcolor="#FFFFFF"]; Analyze [label="Analyze Data", shape="ellipse", style=filled, fillcolor="#FBBC05", fontcolor="#202124"]; End [label="End", shape="ellipse", style=filled, fillcolor="#202124", fontcolor="#FFFFFF"];

// Edges Start -> Harvest; Harvest -> Lyse; Lyse -> Centrifuge; Centrifuge -> PrepPlate; PrepPlate -> AddSubstrate; AddSubstrate -> Incubate; Incubate -> Measure; Measure -> Analyze; Analyze -> End; } .dot Caption: Experimental workflow for the caspase-8 assay.
```

Materials and Reagents

Reagent	Supplier	Catalog Number (Example)	Storage
(Z-IETD)2-Rhodamine 110 Substrate	Various	N/A	-20°C, protect from light
Cell Lysis Buffer	Various	N/A	4°C or -20°C
2X Reaction Buffer	Various	N/A	4°C or -20°C
Dithiothreitol (DTT), 1 M	Various	N/A	-20°C
Rhodamine 110 Standard	Various	N/A	-20°C, protect from light
Caspase-8 Inhibitor (e.g., Z-IETD-FMK)	Various	N/A	-20°C
Black, flat-bottom 96-well plates	Various	N/A	Room Temperature

Detailed Experimental Protocol

This protocol is optimized for a 96-well plate format. Adjust volumes as necessary for other formats.

1. Reagent Preparation

- 1X Lysis Buffer: Prepare the required volume of 1X Lysis Buffer according to the manufacturer's instructions. Keep on ice.
- 2X Reaction Buffer with DTT: Immediately before use, add DTT to the 2X Reaction Buffer to a final concentration of 10 mM (e.g., add 10 μ L of 1 M DTT to 1 mL of 2X Reaction Buffer).^[4] Keep on ice.
- **(Z-IETD)2-Rh 110** Substrate Working Solution: Prepare a working solution of the substrate according to the manufacturer's recommendations. Protect from light.
- Rhodamine 110 Standard Curve: Prepare a series of dilutions of the Rhodamine 110 standard in 1X Reaction Buffer to generate a standard curve (e.g., 0 to 10 μ M).

2. Sample Preparation (Cell Lysate)

- Induce Apoptosis: Seed cells in appropriate culture vessels and treat with an apoptosis-inducing agent for the desired time. Include an untreated cell population as a negative control.
- Harvest Cells:
 - For suspension cells, centrifuge the cell culture at approximately 500 x g for 5 minutes.
 - For adherent cells, scrape the cells and collect them.
 - Wash the cell pellet with ice-cold PBS.
- Cell Lysis:
 - Count the cells and pellet $1-5 \times 10^6$ cells per sample by centrifugation.^[1]
 - Resuspend the cell pellet in 50 μ L of chilled 1X Lysis Buffer.^[1]

- Incubate the cells on ice for 10-15 minutes.[\[1\]](#)[\[7\]](#)
- Centrifuge at 10,000 x g for 1 minute at 4°C to pellet cellular debris.[\[1\]](#)[\[4\]](#)
- Transfer the supernatant (cytosolic extract) to a new, pre-chilled tube. Keep on ice.
- Protein Quantification: Determine the protein concentration of each lysate using a suitable method (e.g., Bradford assay). This allows for normalization of caspase-8 activity to the total protein content.

3. Assay Procedure

- Plate Setup:
 - Add 50 µL of each cell lysate (containing 50-200 µg of protein) to separate wells of a black 96-well plate.[\[4\]](#)
 - Include wells for a blank (50 µL of Lysis Buffer) and negative controls (lysate from untreated cells).
 - For inhibitor controls, pre-incubate the lysate with a caspase-8 inhibitor for 10-15 minutes before adding the reaction buffer.
- Reaction Initiation:
 - Add 50 µL of 2X Reaction Buffer with DTT to each well.[\[1\]](#)
 - Add 5 µL of the **(Z-IETD)2-Rh 110** substrate working solution to each well. The final volume should be approximately 105 µL.
- Incubation:
 - Incubate the plate at 37°C for 1-2 hours, protected from light.[\[1\]](#)[\[4\]](#) The optimal incubation time may vary depending on the cell type and the level of caspase-8 activity.
- Fluorescence Measurement:

- Measure the fluorescence intensity using a microplate fluorometer with an excitation wavelength of approximately 496 nm and an emission wavelength of approximately 520 nm.^{[6][8]}

Data Presentation and Analysis

Table 1: Recommended Reagent Volumes for 96-Well Plate Assay

Component	Volume per Well	Final Concentration (in 105 µL)
Cell Lysate (50-200 µg protein)	50 µL	Variable
2X Reaction Buffer (with DTT)	50 µL	1X
(Z-IETD)2-Rh 110 Substrate	5 µL	Varies with stock concentration

Data Analysis

- Subtract Background: Subtract the average fluorescence reading of the blank wells from all other readings.
- Calculate Fold-Increase in Activity: The caspase-8 activity can be expressed as the fold-increase in fluorescence compared to the negative control.
 - $\text{Fold-Increase} = (\text{Fluorescence of Induced Sample}) / (\text{Fluorescence of Uninduced Control})$ ^[4]
- Quantitative Analysis (Optional): Use the Rhodamine 110 standard curve to determine the concentration of released Rh 110 in each sample. Caspase-8 activity can then be expressed as pmol of Rh 110 released per minute per µg of protein.

Troubleshooting

Issue	Possible Cause(s)	Suggested Solution(s)
High background fluorescence	- Substrate degradation- Contamination of reagents	- Aliquot the substrate and store protected from light at -20°C.- Use fresh, sterile reagents and pipette tips.
Low or no signal in induced samples	- Insufficient apoptosis induction- Low caspase-8 activity- Inactive DTT	- Optimize the concentration of the inducing agent and incubation time.- Increase the amount of cell lysate per well.- Prepare the 2X Reaction Buffer with fresh DTT immediately before use. A relatively high concentration of DTT is required for full enzyme activity.[4]
High variability between replicates	- Inaccurate pipetting- Incomplete cell lysis- Bubbles in wells	- Use calibrated pipettes and ensure proper mixing.- Ensure complete resuspension of the cell pellet in lysis buffer.- Be careful to avoid introducing bubbles when adding reagents to the wells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abcam.com [abcam.com]
- 2. sciencellonline.com [sciencellonline.com]
- 3. mesoscale.com [mesoscale.com]

- [4. assets.fishersci.com](https://assets.fishersci.com) [assets.fishersci.com]
- [5. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [6. Caspase-8 IETD-R110 Fluorometric and Colorimetric Assay Kit - Biotium](https://bioscience.co.uk) [bioscience.co.uk]
- [7. immunoway.com.cn](https://immunoway.com.cn) [immunoway.com.cn]
- [8. biotium.com](https://biotium.com) [biotium.com]
- To cite this document: BenchChem. [Application Notes and Protocols: (Z-IETD)2-Rh 110 Caspase-8 Assay]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15587640/docs#application-notes-and-protocols-z-ietd-2-rh-110-caspase-8-assay>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check